

Application Notes: KIN1148 in Cell Culture Assays

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Compound of Interest

Compound Name: KIN1148

Cat. No.: B608346

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Introduction

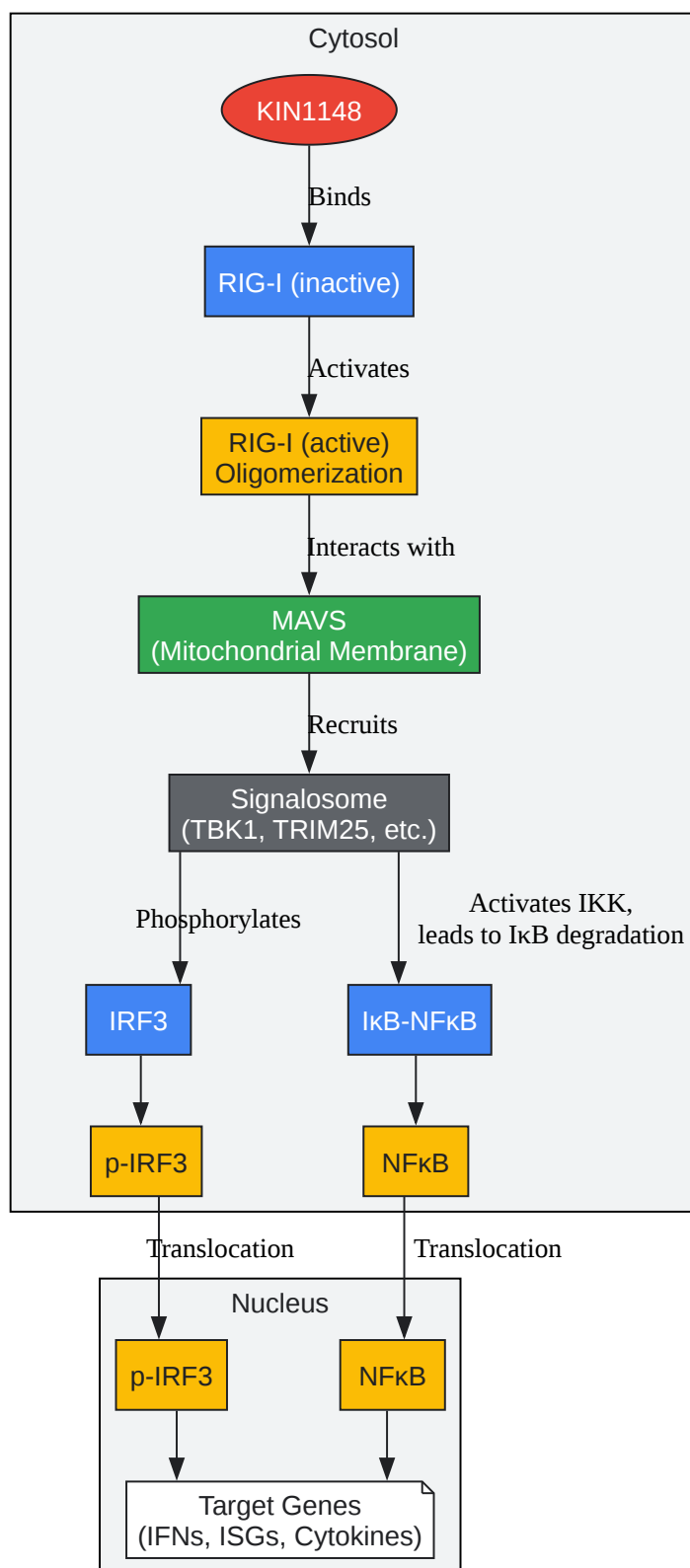
KIN1148 is a novel small-molecule agonist of Interferon Regulatory Factor 3 (IRF3) that functions as a potent activator of the innate immune system.[1][2][3] It operates by directly binding to the Retinoic Acid-Inducible Gene I (RIG-I), a key cytosolic pattern-recognition receptor responsible for detecting viral RNA.[4][5][6] Unlike natural RIG-I ligands, **KIN1148** activates the receptor in a non-canonical, RNA- and ATP-independent manner, triggering a downstream signaling cascade that culminates in the activation of transcription factors IRF3 and NFκB.[4] This leads to the induction of a robust antiviral and immunomodulatory gene expression program.

These properties make **KIN1148** a valuable tool for researchers in immunology, virology, and drug development, particularly for applications related to vaccine adjuvants and cancer immunotherapy. This document provides detailed protocols for utilizing **KIN1148** in various cell culture assays to characterize its effects on immune signaling, cell fate, and gene expression.

Mechanism of Action

KIN1148 initiates a signaling pathway by directly engaging with RIG-I. This binding event promotes RIG-I oligomerization and its interaction with the mitochondrial antiviral-signaling protein (MAVS).[4] The formation of this complex serves as a scaffold for the recruitment of a signalosome, including key components like DHX15, TBK1, and TRIM25.[4] Subsequent phosphorylation events lead to the activation and nuclear translocation of IRF3 and the activation of the NFκB pathway.[4][7] In the nucleus, these transcription factors drive the

expression of a wide array of target genes, including type I interferons, pro-inflammatory cytokines, and interferon-stimulated genes (ISGs) such as IFIT1, ISG54, and OASL.[2][4]





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